



Application Notes and Protocols: 20-HETEInhibitor-1 (HET0016)

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Compound of Interest		
Compound Name:	20-HETE inhibitor-1	
Cat. No.:	B12377384	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

20-Hydroxyeicosatetraenoic acid (20-HETE) is a potent bioactive lipid metabolite of arachidonic acid, produced by cytochrome P450 (CYP) enzymes of the CYP4A and CYP4F families. It plays a critical role in the regulation of vascular tone, angiogenesis, and inflammation. Dysregulation of 20-HETE synthesis is implicated in various pathologies, including hypertension, stroke, and cancer.[1] This document provides detailed experimental protocols for the use of **20-HETE Inhibitor-1**, exemplified by HET0016 [N-hydroxy-N'-(4-butyl-2-methylphenyl)formamidine], a potent and selective inhibitor of 20-HETE synthesis. These protocols are intended to guide researchers in studying the effects of 20-HETE inhibition in various in vitro and in vivo models.

Quantitative Data Summary

The following tables summarize key quantitative data for HET0016, a representative 20-HETE inhibitor.

Table 1: In Vitro Inhibitory Activity of HET0016



Parameter	Species	Tissue/Enzyme	IC₅₀ Value	Reference	
20-HETE Synthesis	Rat	Renal Microsomes	35.2 ± 4.4 nM		
20-HETE Synthesis	Human	Renal Microsomes	8.9 ± 2.7 nM		
EET Synthesis	Rat	Renal Microsomes	2800 ± 300 nM		
CYP4A1	Recombinant	-	17.7 nM		
CYP4A2	Recombinant	-	12.1 nM	_	
CYP4A3	Recombinant	-	20.6 nM		
CYP2C9 Activity	Human	Liver Microsomes	3.3 μΜ	[2]	
CYP2D6 Activity	Human	Liver Microsomes	83.9 μΜ	[2]	
CYP3A4 Activity	Human	Liver Microsomes	71.0 μΜ	[2]	
Cyclooxygenase (COX) Activity	-	-	2.3 μΜ	[2]	

Table 2: In Vivo Dosage and Administration of HET0016 in Rats

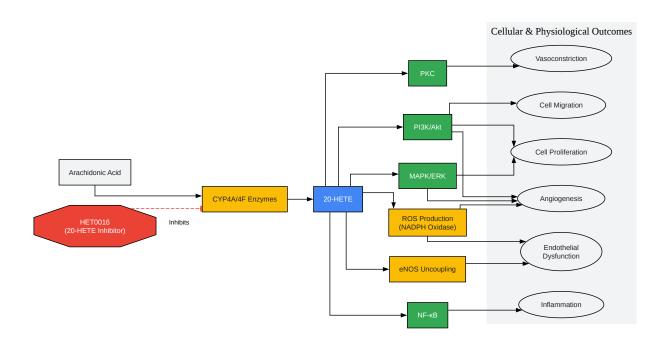


Application	Dosage	Vehicle	Route of Administrat ion	Dosing Schedule	Reference
Hypertension Studies	10 mg/kg/day	10% Lecithin Solution	Intraperitonea I (i.p.)	Daily for 14 days	[3]
Traumatic Brain Injury	1 mg/kg	Not specified	Intraperitonea I (i.p.)	5 min and 3 h post-injury	[4]
Cerebrovasc ular Inflammation	10 mg/kg/day	10% Lecithin Solution	Intraperitonea I (i.p.)	Daily for 5 days	

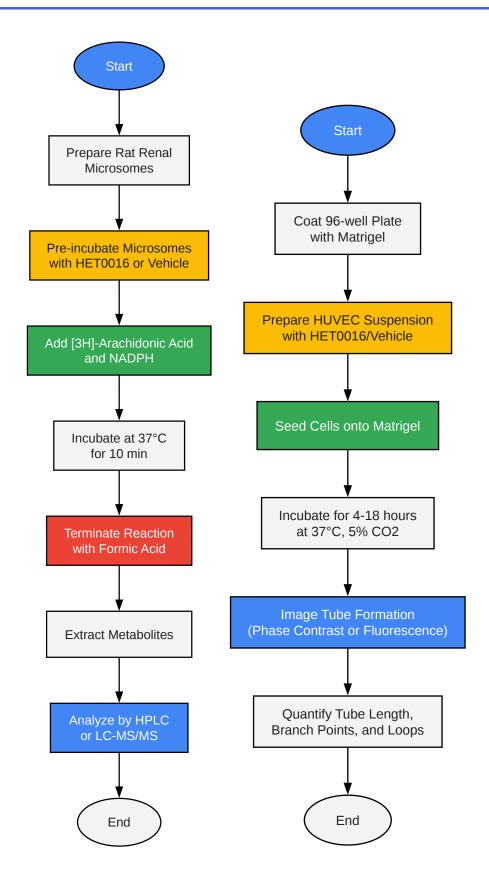
Signaling Pathways

20-HETE modulates a complex network of signaling pathways involved in various cellular processes. The following diagrams illustrate key pathways affected by 20-HETE and its inhibition.

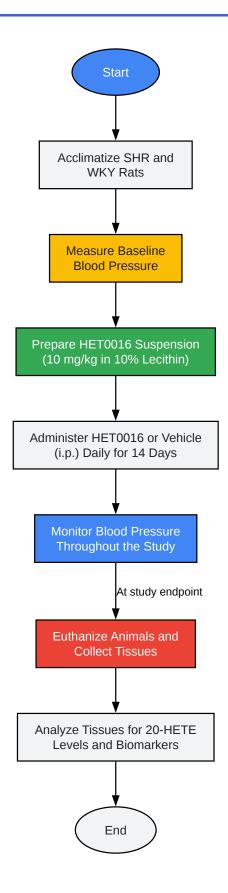












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